

# A Comprehensive Technical Guide to Tritridecyl Trimellitate (CAS Bumber: 94109-09-8)

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For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

Tritridecyl trimellitate, identified by CAS number 94109-09-8, is a triester of tridecyl alcohol and trimellitic acid.[1][2] Predominantly utilized in the cosmetics and personal care industries, it functions as an emollient, film-forming agent, and texture enhancer.[2][3] Its properties make it a viable substitute for mineral oil in various formulations. While its primary applications are in skincare and color cosmetics, this technical guide aims to provide an in-depth overview of its chemical identity, physicochemical properties, synthesis, and safety data, with a perspective towards its potential, though currently underexplored, applications in the pharmaceutical sciences.

# **Chemical Identity and Physicochemical Properties**

Tritridecyl trimellitate is a high molecular weight ester characterized as a clear, colorless to slightly yellow, viscous, and odorless liquid.[3][4] It is insoluble in water but soluble in oils and organic solvents.[3] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of Tritridecyl Trimellitate



Property	Value	Reference(s)
CAS Number	94109-09-8	[4]
Molecular Formula	C48H84O6	[5]
Molecular Weight	757.18 g/mol	[6]
IUPAC Name	Tritridecyl benzene-1,2,4- tricarboxylate	[6]
Synonyms	1,2,4-Benzenetricarboxylic acid, tritridecyl ester; Tri(tridecyl) benzene-1,2,4- tricarboxylate	[4]
Appearance	Clear, colorless to pale yellow viscous liquid	[3][4]
Odor	Practically odorless	[3]
Solubility	Insoluble in water; Soluble in oils and organic solvents	[3]
Flash Point	286 °C	[6]
Density	0.949 g/cm <sup>3</sup>	[6]
Log P (Octanol/Water Partition Coefficient)	> 5.94	[4]

# **Synthesis**

The synthesis of tritridecyl trimellitate is typically achieved through the esterification of trimellitic anhydride with tridecyl alcohol. A patented method outlines a straightforward process that offers a high yield.[1]

# **Experimental Protocol for Synthesis**

The synthesis involves the following steps:[1]

## Foundational & Exploratory

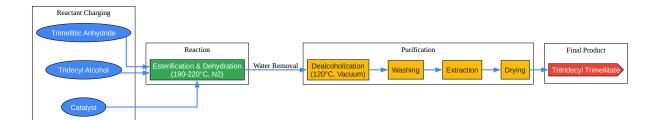




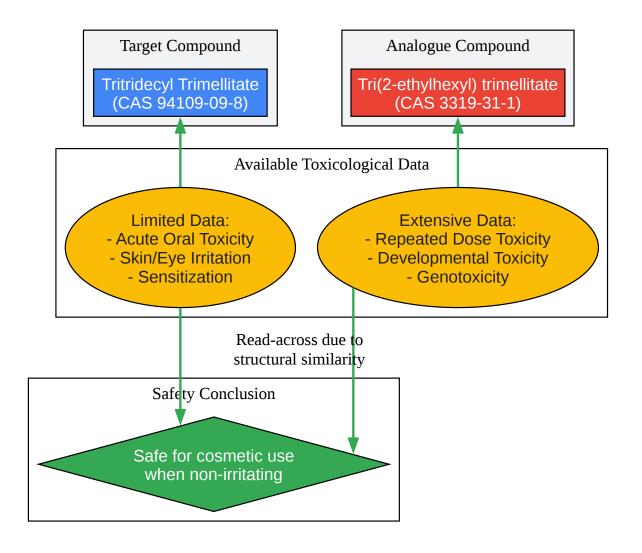
- Reactant Charging: Trimellitic anhydride and tridecyl alcohol are added to a reaction vessel in a molar ratio of 1:3 to 1:5.
- Catalyst Addition: A suitable catalyst, such as sulfuric acid (approximately 2% of the total mass of the reactants), is introduced into the mixture.
- Esterification and Dehydration: The reaction is carried out under a nitrogen atmosphere at a temperature of 190-220 °C. Water generated during the reaction is continuously removed using a water separator. The reaction proceeds until no more water is produced.
- Dealcoholization: The temperature is then reduced to 120 °C, and unreacted tridecyl alcohol is removed by vacuum distillation.
- Purification: After cooling to 90 °C, the product is purified by washing with water, followed by extraction and drying to yield tritridecyl trimellitate.

The reported total yield for this process is above 85%.[1]









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